Technical Guide: Solid Phase Peptide Synthesis of Fmoc-Pen(Mob)-OH

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Compound of Interest

Compound Name:	*Fmoc-S-4-methoxybenzyl-L-penicillamine*
CAS No.:	*387868-24-8*
Cat. No.:	*B1390413*

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Abstract

This guide details the protocol for incorporating Fmoc-Pen(Mob)-OH (**Fmoc-S-4-methoxybenzyl-L-penicillamine**) into synthetic peptides using Solid Phase Peptide Synthesis (SPPS). Penicillamine (

-dimethylcysteine) introduces significant steric hindrance, requiring optimized coupling conditions to prevent deletion sequences. Furthermore, the 4-methoxybenzyl (Mob) group offers distinct orthogonality compared to the standard Trityl (Trt) protection; it is stable to standard TFA cleavage and iodine oxidation, making it ideal for regioselective disulfide bond formation strategies. This protocol covers resin selection, hindered coupling optimization, and orthogonal deprotection pathways.

Part 1: Strategic Chemical Context

The Steric Challenge: Penicillamine

Unlike Cysteine, Penicillamine possesses two methyl groups at the

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-carbon. This gem-dimethyl effect restricts conformational freedom but imposes severe steric hindrance during the acylation step. Standard coupling protocols (e.g., HBTU/DIEA, 30 min) often result in incomplete coupling.

- Solution: Use high-efficiency coupling reagents (HATU/HOAt or DIC/Oxyma) and extended reaction times.

The Orthogonal Advantage: Mob vs. Trt

While Fmoc-Pen(Trt)-OH is the standard for generating free thiols upon cleavage, Fmoc-Pen(Mob)-OH is used when the thiol must remain protected after resin cleavage.

- Mob Stability: Stable to 95% TFA (standard cleavage) and Iodine (oxidative folding).
- Mob Removal: Requires strong acids (TFMSA, HF) or specific reductive conditions.
- Application: Ideal for peptides requiring regioselective disulfide bond formation where an Acm-protected cysteine is oxidized by iodine while the Pen(Mob) remains intact.

Part 2: Step-by-Step Synthesis Protocol

Resin Selection & Preparation

- Recommended Resins: Rink Amide (0.3–0.6 mmol/g) for C-terminal amides; Wang Resin (0.3–0.6 mmol/g) for C-terminal acids.
- Swelling: Swell resin in DCM for 30 minutes, then wash 3x with DMF.

Coupling Protocol (The "Hindered" Cycle)

- Reagent Selection:
  - Option A (Power): HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) with Collidine (2,4,6-trimethylpyridine).
  - Option B (Low Racemization): DIC (Diisopropylcarbodiimide) with Oxyma Pure (Ethyl cyanohydroxyiminoacetate).[1]

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- Note: Collidine is preferred over DIEA for Cys/Pen derivatives to minimize racemization at the

  -carbon.

Protocol Steps (0.1 mmol scale):

- Dissolution: Dissolve Fmoc-Pen(Mob)-OH (0.4 mmol, 4 eq) and Oxyma Pure (0.4 mmol, 4 eq) in minimal DMF (approx. 2 mL).
- Activation: Add DIC (0.4 mmol, 4 eq). Allow to pre-activate for 2 minutes (do not exceed 5 mins to avoid racemization).
- Coupling: Add the mixture to the resin.
- Incubation: Shake at room temperature for 2 hours.
- Re-Coupling (Mandatory): Drain, wash with DMF, and repeat steps 1-4 with fresh reagents.
- Monitoring: Perform a Kaiser Test. If slightly blue (common with hindered amines), perform a Chloranil test. If positive, perform a third coupling at 45°C (use microwave carefully: 50°C max, 10 min).

Fmoc Deprotection

- Reagent: 20% Piperidine in DMF (v/v) containing 0.1 M Oxyma Pure (to suppress aspartimide formation if Asp is present).
- Cycle: Treat resin for 5 minutes, drain, then treat for 15 minutes.
- Wash: Wash extensively with DMF (5x) and DCM (3x).

Part 3: Cleavage and Deprotection Pathways

The choice of cleavage cocktail determines the fate of the Mob group.

Pathway A: Resin Cleavage with Mob Retention (Orthogonal Strategy)

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- Goal: Cleave peptide from resin but keep Pen(Mob) protected.
- Cocktail: TFA / TIS / H

  O (95 : 2.5 : 2.5).[2]
- Procedure:
  - Add cocktail to dry resin. Shake for 2–3 hours.
  - Precipitate filtrate in cold diethyl ether.
  - Result: Peptide is cleaved, but Pen(Mob) remains protected.

Pathway B: Global Deprotection (Mob Removal)

- Goal: Remove resin and Mob group simultaneously.
- Requirement: Strong acid (TFMSA) or HF (not covered here due to toxicity).
- Cocktail (Low-High Acidity):
  - Mixture: TFA / TFMSA / DMS / m-Cresol (10 : 10 : 60 : 20). Warning: TFMSA is corrosive.
  - Procedure: Cool resin to 0°C. Add TFA/DMS/Cresol.[3] Add TFMSA dropwise.[3] Stir 2 hours at 0°C, then 1 hour at RT.
  - Result: Free thiol at Penicillamine.

Part 4: Data & Troubleshooting

Quantitative Comparison of Coupling Reagents for Penicillamine

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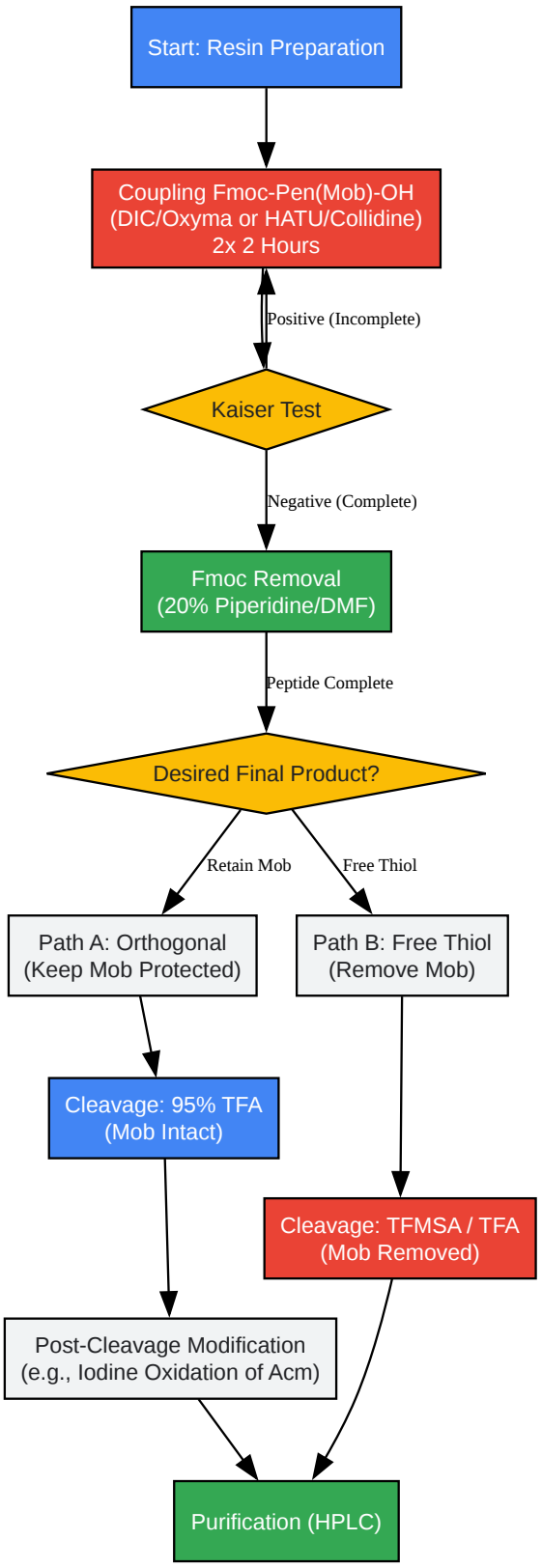
Reagent System	Base	Coupling Efficiency (1 hr)	Racemization Risk	Recommended For
HBTU / HOBt	DIEA	Low (<70%)	Moderate	Simple couplings (not Pen)
HATU / HOAt	DIEA	High (>95%)	High (if prolonged)	Difficult sequences
HATU / HOAt	Collidine	High (>95%)	Low	Fmoc-Pen(Mob)-OH
DIC / Oxyma	None	High (>90%)	Very Low	Fmoc-Pen(Mob)-OH

Troubleshooting Guide

- Problem: Incomplete coupling (Positive Kaiser).
  - Root Cause:[1][2][4][5][6][7][8][9] Steric hindrance of gem-dimethyl group.
  - Fix: Switch to HATU/Collidine.[10] Use microwave assistance (50°C, 25W, 10 min).
- Problem: Racemization (D-Pen formation).
  - Root Cause:[1][2][4][5][6][7][8][9] Base-catalyzed proton abstraction during activation.
  - Fix: Use Collidine (weaker base, pKa ~7.4) instead of DIEA (pKa ~10). Avoid pre-activation > 2 mins.
- Problem: Mob group not removed.
  - Root Cause:[1][2][4][5][6][7][8][9] Used standard TFA cocktail.
  - Fix: Mob requires TFMSA or HF. If peptide is already cleaved, treat crude peptide with TFMSA/TFA cocktail.

Part 5: Workflow Visualization

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Caption: Decision tree for Fmoc-Pen(Mob)-OH synthesis, highlighting the divergence between orthogonal retention (Path A) and global deprotection (Path B).

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